

Hemo-De: A Comprehensive Safety Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Hemo-De*
CAS No.: *106716-79-4*
Cat. No.: *B1167983*

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An In-depth Technical Review for Researchers, Scientists, and Drug Development Professionals

Hemo-De, a widely used clearing agent and xylene substitute in histology, parasitology, and other laboratory settings, offers a less toxic alternative to traditional solvents.^{[1][2][3][4][5][6]} Its primary component, d-Limonene, is a terpene-based chemical derived from citrus fruits, lending it a characteristic citrus odor.^{[1][2][7][8]} While generally considered safer than xylene, a thorough understanding of its properties and associated hazards is paramount for ensuring laboratory safety. This guide provides a detailed overview of the safety data for **Hemo-De**, compiled from various safety data sheets (SDS), to equip researchers with the knowledge needed for safe handling and use.

Chemical and Physical Properties

Understanding the physical and chemical characteristics of **Hemo-De** is fundamental to its safe storage and handling. As a flammable liquid, precautions to avoid ignition sources are critical.^{[8][9][10]}

Property	Value	Source
Appearance	Clear to colorless liquid	[7]
Odor	Slight citrus odor	[7]
Synonyms	D-Limonene, orange oil terpenes, Carvene, (+)-4-Isopropenyl-1-methylcyclohexene	[7][8]
CAS Number	5989-27-5 (for d-Limonene)	[1][8][10][11]
Boiling Point	175-176°C (347-349°F) @ 760 mmHg	[1][2][7][8][11]
Flash Point	48-49.4°C (118.4-121°F)	[1][2][7][8][11]
Freezing Point	-74°C to -96°C (-101.2°F to -140.8°F)	[1][2][7][8]
Vapor Pressure	<2 mmHg @ 68°F (20°C); 1.98 mm Hg @ 25°C	[7][8]
Vapor Density	4.7 (Air=1)	[8][11]
Specific Gravity	0.840-0.841 g/cm ³	[8][11]
Solubility in Water	Insoluble	[8][11]
pH	4.24	[7]
Autoignition Temperature	255°C (491°F)	[8]
Explosion Limits	Lower: 0.70 vol %, Upper: 6.10 vol %	[8]

Hazard Identification and Classification

Hemo-De is classified as a flammable liquid and poses several health and environmental hazards.[7][8][9][10] Understanding these hazards, as communicated through the Globally Harmonized System (GHS), is crucial for risk assessment and the implementation of appropriate safety measures.

GHS Hazard Categories:[\[7\]](#)[\[9\]](#)[\[10\]](#)

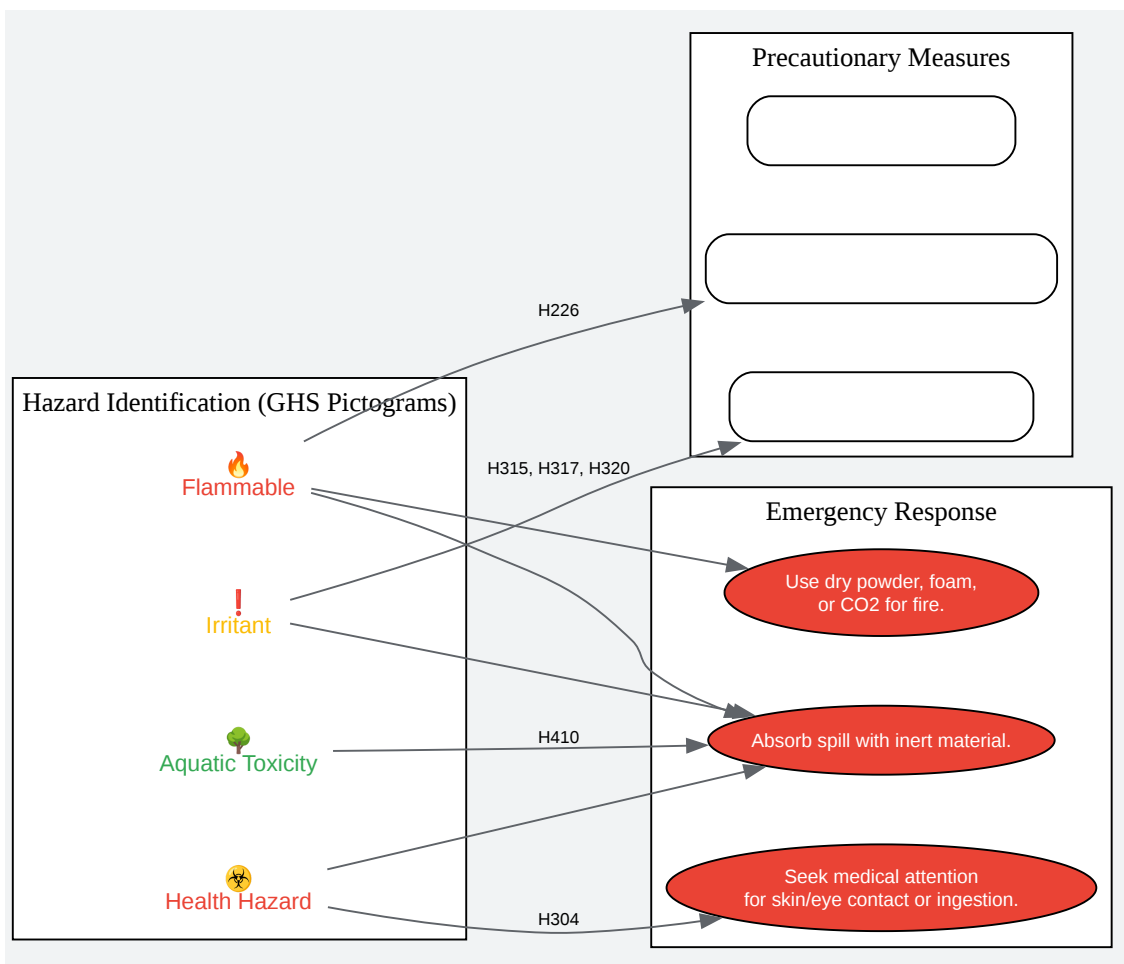
- Flammable Liquid: Category 3
- Skin Irritant: Category 2
- Skin Sensitizer: Category 1
- Aspiration Hazard: Category 1
- Eye Irritant: Category 2B
- Aquatic Hazard (Acute and Chronic): Category 1

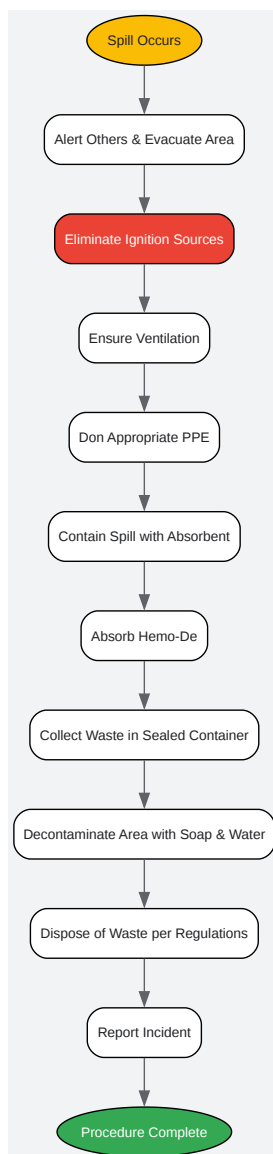
Signal Word: DANGER[\[7\]](#)[\[10\]](#)

Hazard Statements:[\[7\]](#)[\[10\]](#)

- H226: Flammable liquid and vapor.
- H304: May be fatal if swallowed and enters airways.
- H315: Causes skin irritation.
- H317: May cause an allergic skin reaction.
- H320: Causes eye irritation.
- H410: Very toxic to aquatic life with long-lasting effects.

The following diagram illustrates the logical flow from hazard identification via GHS pictograms to the necessary precautionary and response actions.





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